

# Comparative Biological Activity Guide: (S)- and (R)-5-Hexanolide

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## Compound of Interest

Compound Name: (S)-5-Hexanolide

CAS No.: 16320-13-1

Cat. No.: B134414

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-Hexalactone Enantiomers

## Executive Summary

5-Hexanolide (syn.[1])

-Hexalactone) is a chiral saturated lactone critical to flavor chemistry and chemical ecology. While often supplied as a racemate (CAS 823-22-3), its biological activity is highly enantioselective. The (R)-enantiomer is the predominant naturally occurring form in dairy and fruits, responsible for the characteristic creamy-coconut olfactory profile. The (S)-enantiomer exhibits a distinct, often weaker sensory profile and differential activity in insect pheromone signaling systems. This guide dissects their divergent behaviors in human olfaction, insect communication, and pharmacological applications.

## Chemical Identity & Physical Properties[2][3][4][5][6] [7]

Molecule: 5-Hexanolide (6-methyltetrahydro-2H-pyran-2-one) Chirality: The C5 stereocenter governs the orientation of the methyl group, creating two enantiomers.[2]

Property	(R)-5-Hexanolide	(S)-5-Hexanolide	Racemate (±)
CAS Number	104468-21-5 (approx.)	104468-22-6 (approx.)	823-22-3
Stereochemistry	(+)-Enantiomer (typically)	(-)-Enantiomer (typically)	Mixture (50:50)
Natural Occurrence	Predominant (Milk fat, Apricot, Plum)	Minor trace (some fermentations)	Synthetic origin
Odor Quality	Creamy, Coconut, Coumarinic	Herbal, Fatty, Less Intense	Sweet, Milky, Nutty
Boiling Point	110–112 °C (15 mmHg)	110–112 °C (15 mmHg)	110–112 °C (15 mmHg)
LogP (Predicted)	~1.1	~1.1	~1.1



*Technical Note: The sign of optical rotation for*

-lactones can vary by solvent and concentration, but the (R)-configuration in the

-lactone series generally correlates with the "natural" creamy/coconut odor character found in dairy lipids.

## Sensory Profile & Olfactory Receptor Binding

The primary biological activity of 5-hexanolide in humans is the modulation of olfactory receptors (ORs). The "coconut" note is a classic example of chiral recognition by G-protein coupled receptors (GPCRs).

## Mechanism of Action

Lactones bind to specific ORs (e.g., OR1G1 in humans) via hydrophobic interactions with the alkyl chain and hydrogen bonding with the lactone carbonyl.

- **Binding Affinity:** The (R)-enantiomer's methyl group orientation typically aligns optimally with the hydrophobic pocket of the receptor, resulting in a lower odor detection threshold (ODT).
- **Perceptual Difference:**
  - (R)-Isomer: Characterized by rich, creamy, coconut, and mild coumarin notes. It provides the "mouthfeel" perception in dairy flavors.
  - (S)-Isomer: Often described as having a "greener," more herbal, or chemically "fatty" note, lacking the depth of the (R)-isomer.

## Comparative Data

Parameter	(R)-Enantiomer	(S)-Enantiomer
Odor Threshold (Air)	Low (ppb range)	Higher (often 2-5x less potent)
Flavor Descriptor	Sweet, Creamy, Dairy-like	Waxy, Herbal, Weak
Application	Premium Flavoring (Dairy/Fruit)	Industrial/Masking

## Ecological Signaling: Pheromone Activity

In chemical ecology, 5-hexanolide and its analogs serve as species-specific signals. The enantiomeric ratio (ER) is often the "key" to the lock of insect antennae.

### Case Study: *Bactrocera oleae* (Olive Fruit Fly)

Male olive fruit flies release a blend of lactones to attract females. While

-hexalactone is the primary attractant,

-hexalactone is a critical component of the male bouquet.

- **Activity:** Research indicates that while

-hexalactone triggers strong attraction, the presence of

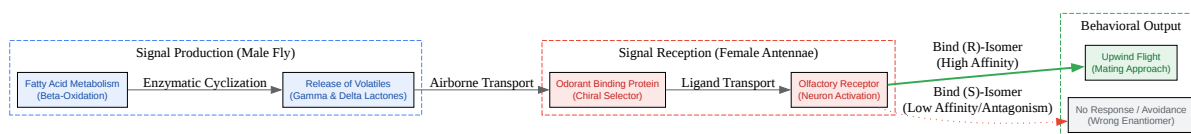
-hexalactone (specifically the naturally produced isomer) modulates this response, potentially acting as a short-range courtship signal or spacing pheromone.

- Enantioselectivity: In related species like *Rhagoletis batava*, the male-produced pheromone is explicitly (-)-

-heptalactone (an S-like configuration), proving that insects can distinguish lactone chirality with high precision.

## Signaling Pathway Diagram

The following diagram illustrates the pheromone processing pathway in Tephritid flies, highlighting the discrimination between isomers.



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Caption: Differential signal processing of lactone enantiomers in insect olfactory systems.

## Pharmacological & Toxicological Profile

While primarily used as flavoring agents (GRAS status), 5-hexanolide exhibits weak pharmacological activities that are relevant for drug delivery and antimicrobial formulations.

### Antimicrobial Activity

-Lactones possess lipophilic tails that can disrupt microbial cell membranes.

- Spectrum: Active against *S. aureus*, *E. coli*, and *Mycobacterium sp.*, but with high Minimum Inhibitory Concentrations (MIC > 500 µg/mL).
- Enantiomeric Difference: There is no significant evidence of strong enantioselectivity in antimicrobial action, suggesting a non-specific mechanism (surfactant-like membrane disruption) rather than specific protein target binding.

## Metabolic Fate

In mammals, 5-hexanolide is rapidly metabolized.

- Hydrolysis: The lactone ring is opened by paraoxonase (lactonase) enzymes in the blood/liver to form 5-hydroxyhexanoic acid.
- Oxidation: The hydroxy acid is further oxidized via beta-oxidation pathways.
- Excretion: Metabolites are excreted in urine.
- Note: The hydrolysis rate may vary slightly between enantiomers due to the chiral preference of specific esterases/lactonases.

## Synthesis & Production for Bioassays[9]

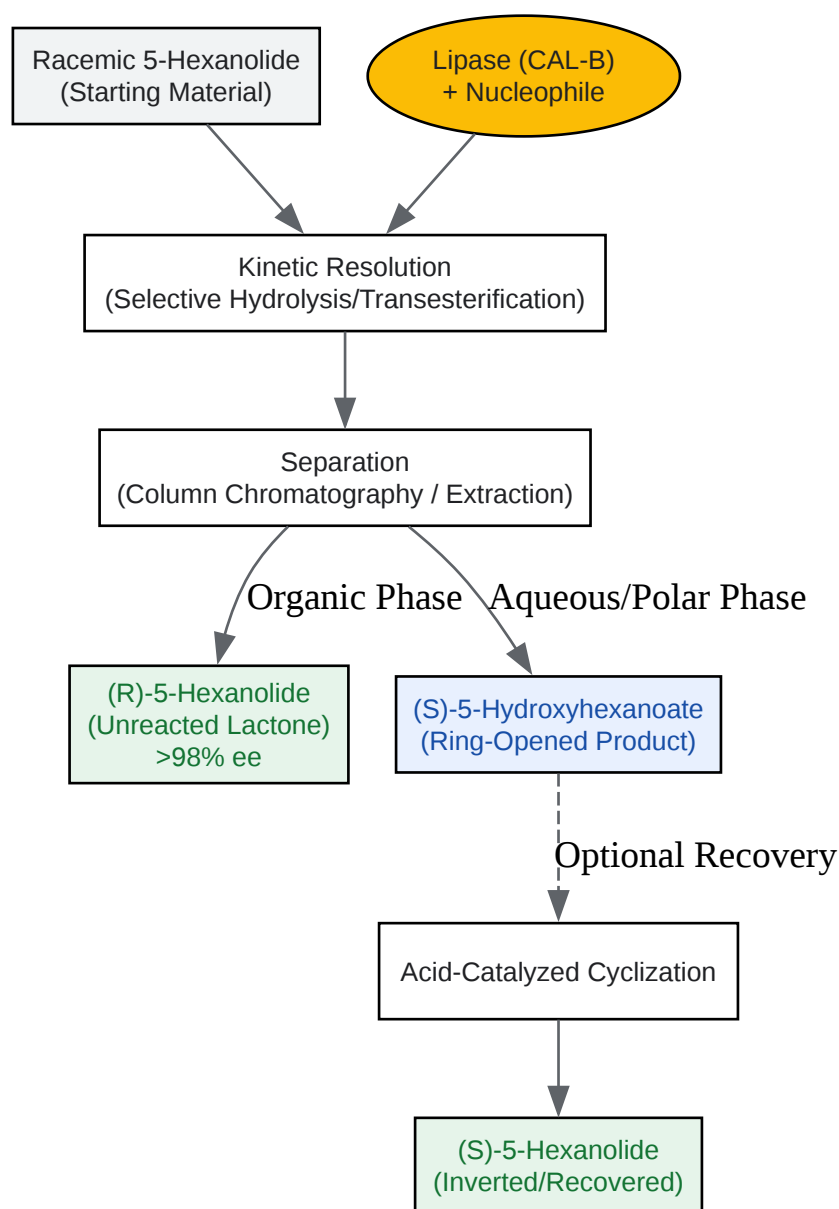
To test these activities, obtaining high optical purity (>98% ee) is essential. The standard industrial racemate is insufficient for precise biological characterization.

## Chemoenzymatic Resolution Protocol

The most robust method for producing pure (R)- and **(S)-5-hexanolide** involves the kinetic resolution of the racemate using lipases (e.g., *Candida antarctica* Lipase B, CAL-B).

Protocol Overview:

- Substrate: Racemic  
-hexalactone.
- Enzyme: Immobilized CAL-B (Novozym 435).
- Solvent: Organic solvent (e.g., MTBE) with a nucleophile (ethanol) for ring opening, OR aqueous buffer for hydrolysis.
- Reaction: The enzyme preferentially hydrolyzes one enantiomer (typically S) to the hydroxy acid/ester, leaving the other (R) as the unreacted lactone.



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Caption: Chemoenzymatic kinetic resolution workflow to isolate enantiopure 5-hexanolide.

## References

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## Sources

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- 2. [CAS 823-22-3: \( \$\pm\$ \)- \$\delta\$ -Hexalactone | CymitQuimica \[cymitquimica.com\]](#)
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